

Application Notes and Protocols for Pde2A-IN-1 Efficacy Studies in Rodents

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Compound of Interest		
Compound Name:	Pde2A-IN-1	
Cat. No.:	B15143954	Get Quote

Audience: Researchers, scientists, and drug development professionals.

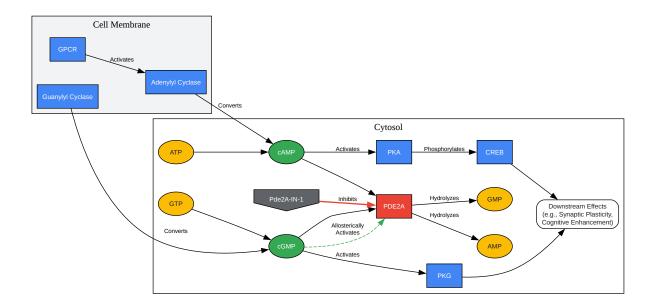
Introduction:

Phosphodiesterase 2A (PDE2A) is a dual-substrate enzyme that hydrolyzes both cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), key second messengers in various physiological processes.[1][2] Inhibition of PDE2A leads to increased intracellular levels of cAMP and cGMP, which in turn activate downstream signaling pathways involving protein kinase A (PKA) and protein kinase G (PKG).[1] This mechanism has shown therapeutic promise in preclinical models of cognitive impairment, stroke recovery, and cardiovascular diseases.[3][4][5] **Pde2A-IN-1** is a novel and selective inhibitor of PDE2A. These application notes provide detailed experimental designs and protocols for evaluating the in vivo efficacy of **Pde2A-IN-1** in rodent models of cognitive impairment.

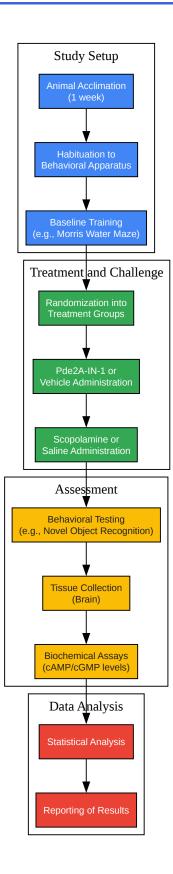
Signaling Pathway of PDE2A

The following diagram illustrates the central role of PDE2A in modulating cAMP and cGMP signaling pathways.

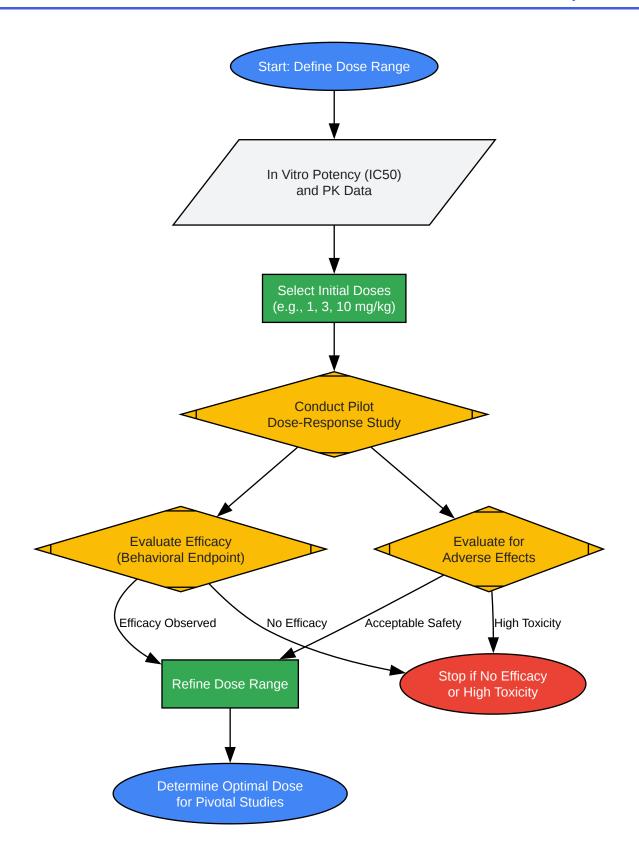












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